

ATC0065 stability in solution for long-term experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ATC0065

Cat. No.: B1665808

[Get Quote](#)

Technical Support Center: ATC0065

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability of **ATC0065** in solution for long-term experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended solvents and storage conditions for **ATC0065**?

A1: **ATC0065** is soluble in Dimethyl Sulfoxide (DMSO) and ethanol up to 100 mM. For long-term storage, it is recommended to store the compound in its solid form, desiccated at room temperature.

Q2: How should I prepare stock solutions of **ATC0065**?

A2: It is advisable to prepare high-concentration stock solutions in 100% DMSO. For a 10 mM stock solution, dissolve the appropriate mass of **ATC0065** in the required volume of DMSO. Ensure the solution is clear and homogenous; gentle warming and/or sonication can aid dissolution if precipitation is observed.

Q3: What is the known stability of **ATC0065** in a DMSO stock solution?

A3: While specific long-term stability data for **ATC0065** in DMSO is not publicly available, general studies on small molecules in DMSO suggest that most compounds are stable for 15

weeks at 40°C. Factors such as water content in the DMSO can be more critical than oxygen in causing compound degradation. It is best practice to aliquot stock solutions into single-use vials to avoid repeated freeze-thaw cycles and store them at -20°C or -80°C for long-term use.

Q4: What is the mechanism of action of **ATC0065**?

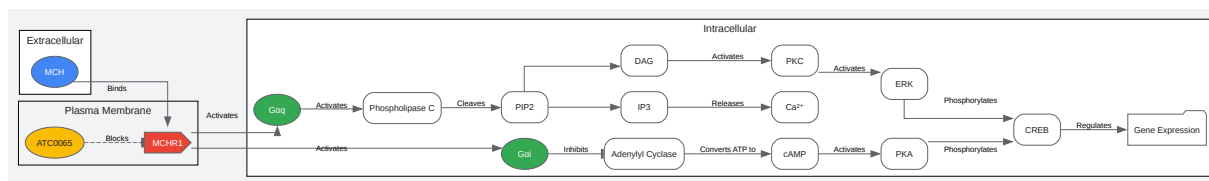
A4: **ATC0065** is a potent and selective antagonist of the Melanin-Concentrating Hormone Receptor 1 (MCHR1). MCHR1 is a G protein-coupled receptor (GPCR) that couples to both Gi and Gq proteins.^{[1][2][3][4]} Antagonism of MCHR1 by **ATC0065** blocks the downstream signaling pathways initiated by the endogenous ligand, melanin-concentrating hormone (MCH).

Physicochemical Properties of ATC0065

Property	Value	Reference
Molecular Formula	C ₂₅ H ₂₉ BrF ₃ N ₅ O·2HCl	[5]
Molecular Weight	625.35 g/mol	[5]
Solubility	Soluble to 100 mM in DMSO and ethanol	
Purity	≥98%	
Storage (Solid)	Desiccate at Room Temperature	

MCH1 Receptor Signaling Pathway

ATC0065 acts as an antagonist at the MCH1 receptor, thereby inhibiting the downstream signaling cascades initiated by MCH. The receptor's activation normally leads to the activation of both Gi and Gq pathways.



[Click to download full resolution via product page](#)

Caption: MCH1 Receptor Signaling Pathway Antagonized by **ATC0065**.

Experimental Protocol: Assessing Long-Term Stability of **ATC0065** in Solution

This protocol outlines a general method for determining the stability of **ATC0065** in a solvent such as DMSO over time using High-Performance Liquid Chromatography (HPLC).

Materials:

- **ATC0065**
- HPLC-grade DMSO
- HPLC system with UV detector
- Appropriate HPLC column (e.g., C18)
- Mobile phase (e.g., acetonitrile and water with a suitable modifier like formic acid)
- Autosampler vials
- Microcentrifuge tubes

Procedure:

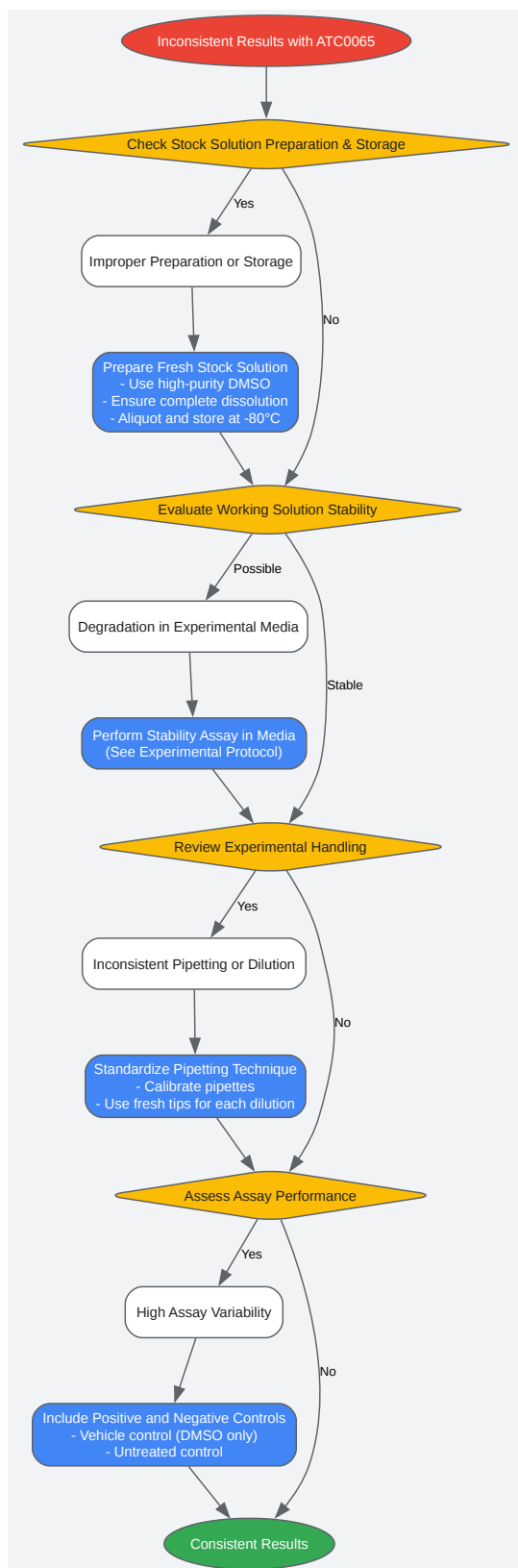
- Stock Solution Preparation:
 - Accurately weigh a known amount of **ATC0065** and dissolve it in a precise volume of HPLC-grade DMSO to prepare a concentrated stock solution (e.g., 10 mM).
 - Ensure complete dissolution.
- Sample Preparation for Stability Study:
 - Aliquot the stock solution into multiple microcentrifuge tubes to avoid repeated freeze-thaw cycles of the main stock.
 - Prepare working solutions by diluting the stock solution to a final concentration suitable for HPLC analysis (e.g., 100 μ M) in DMSO.
 - Prepare a set of samples for each time point and storage condition to be tested.
- Storage Conditions:
 - Store the prepared sample aliquots under various conditions relevant to your experimental setup (e.g., room temperature, 4°C, -20°C, -80°C).
 - Protect samples from light if the compound is known to be light-sensitive.
- Time Points:
 - Define the time points for analysis (e.g., 0, 24, 48, 72 hours, 1 week, 2 weeks, 1 month, and longer for extended studies).
- HPLC Analysis:
 - At each time point, retrieve one aliquot from each storage condition.
 - Allow the sample to thaw completely and reach room temperature if frozen.
 - Inject the sample into the HPLC system.

- Run the analysis using a validated stability-indicating HPLC method. The method should be able to separate the parent **ATC0065** peak from any potential degradation products.
- Record the peak area of the **ATC0065** peak.
- Data Analysis:
 - Calculate the percentage of **ATC0065** remaining at each time point relative to the initial concentration (time point 0).
 - Plot the percentage of **ATC0065** remaining versus time for each storage condition to determine the degradation kinetics.

Troubleshooting Guide: ATC0065 Stability and Experimental Inconsistency

Issue: Inconsistent or unexpected experimental results when using **ATC0065**.

This troubleshooting guide provides a logical workflow to identify potential issues related to the stability of your **ATC0065** solution.



[Click to download full resolution via product page](#)

Caption: Troubleshooting Workflow for **ATC0065** Stability Issues.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Regulated Control of Melanin-Concentrating Hormone Receptor 1 through Posttranslational Modifications - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Recent Updates on the Melanin-Concentrating Hormone (MCH) and Its Receptor System: Lessons from MCH1R Antagonists - PMC [pmc.ncbi.nlm.nih.gov]
- 4. The melanin-concentrating hormone receptor couples to multiple G proteins to activate diverse intracellular signaling pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. GSRS [gsrs.ncats.nih.gov]
- To cite this document: BenchChem. [ATC0065 stability in solution for long-term experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665808#atc0065-stability-in-solution-for-long-term-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com